

Essential Safety and Operational Guide for (2-Methylbutyl)cyclohexane

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Compound of Interest

Compound Name: (2-Methylbutyl)cyclohexane

CAS No.: 54105-77-0

Cat. No.: B3271151

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This document provides immediate safety, handling, and disposal protocols for **(2-Methylbutyl)cyclohexane**, tailored for research and drug development professionals. Given the limited specific safety data for **(2-Methylbutyl)cyclohexane**, the following guidance is based on the well-documented profiles of the structurally similar and hazardous chemicals, cyclohexane and methylcyclohexane. It is imperative to handle **(2-Methylbutyl)cyclohexane** with the assumption that it shares a comparable hazard profile.

I. Hazard Profile and Personal Protective Equipment (PPE)

(2-Methylbutyl)cyclohexane is presumed to be a flammable liquid that can cause skin irritation, drowsiness or dizziness, and may be fatal if swallowed and enters the airways. It is also expected to be very toxic to aquatic life with long-lasting effects.

Quantitative Data Summary

The following table summarizes key safety and physical property data for cyclohexane and methylcyclohexane, which should be used as a conservative reference for handling **(2-**

Methylbutyl)cyclohexane.

Property	Cyclohexane	Methylcyclohexane
Flash Point	-20 °C (-4 °F)[1]	-4 °C (closed cup)[2]
Boiling Point	80.74 °C (177°F)[1]	100.9 °C at 1013 hPa[2]
GHS Hazard Statements	H225, H304, H315, H336, H410	H225, H304, H315, H336, H410[2]
Exposure Limits (TWA)	ACGIH: 100 ppm; NIOSH/OSHA: 300 ppm[1]	Not explicitly listed in search results.
Vapor Pressure	78 mmHg at 20 °C[1]	48 hPa at 20°C[2]
Autoignition Temp.	245 °C (473 °F)[1]	260 °C[2]
Water Solubility	Insoluble[1]	0.014 g/l at 20°C[2]
Specific Gravity	0.8 (water = 1)[1]	0.769 g/ml at 20°C[2]

Recommended Personal Protective Equipment (PPE)

PPE Category	Specification
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles are mandatory. A face shield should be worn in situations with a high risk of splashing.[3]
Hand Protection	Nitrile rubber gloves are recommended. For prolonged contact, a glove thickness of at least 0.4 mm is advised, offering a breakthrough time of over 480 minutes. For splash protection, a thinner nitrile glove (e.g., 0.11 mm) is acceptable. Always inspect gloves for integrity before use and dispose of them properly.[4]
Skin and Body Protection	A flame-retardant lab coat or coveralls should be worn. In addition, flame-retardant antistatic protective clothing is recommended.
Respiratory Protection	Work should be conducted in a well-ventilated area or under a chemical fume hood.[1] If vapors or aerosols are generated and ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is required.[1] For exposures exceeding 100 ppm, a full-facepiece respirator is necessary.[1]

II. Operational and Handling Plan

A. Pre-Operational Checklist:

- **Verify Ventilation:** Ensure the chemical fume hood is operational and certified.
- **Assemble PPE:** Confirm all necessary PPE is available and in good condition.
- **Locate Safety Equipment:** Identify the locations of the nearest safety shower, eyewash station, and fire extinguisher.
- **Review Emergency Procedures:** Be familiar with spill and fire response protocols.

B. Step-by-Step Handling Protocol:

- **Grounding:** To prevent static discharge, which can ignite flammable vapors, ensure that all containers and transfer equipment are properly grounded and bonded.[1]
- **Dispensing:** Use spark-proof tools and explosion-proof equipment for all transfers.[1] Avoid splash filling.
- **Environment:** Handle the chemical away from heat, sparks, open flames, and other ignition sources. No smoking in the handling area.[1]
- **Container Management:** Keep containers tightly closed when not in use to minimize vapor release.[1] Store in a cool, dry, and well-ventilated area, ideally between 15–25 °C.[1][3]
- **Hygiene:** Wash hands thoroughly with soap and water after handling. Contaminated clothing should be removed immediately and laundered before reuse.

III. Disposal Plan

(2-Methylbutyl)cyclohexane, like its analogs, is considered hazardous waste and must be disposed of accordingly.

A. Waste Collection:

- **Segregation:** Collect all waste containing **(2-Methylbutyl)cyclohexane** in a designated, properly labeled, and sealed hazardous waste container.
- **Labeling:** The waste container must be clearly labeled with "Hazardous Waste," the chemical name, and associated hazards (e.g., Flammable, Skin Irritant, Marine Pollutant).
- **Compatibility:** Do not mix with incompatible waste streams.

B. Disposal Procedure:

- **Licensed Disposal:** All hazardous waste must be disposed of through a licensed hazardous waste disposal facility.[5]

- Environmental Protection: Do not pour this chemical down the drain or allow it to enter waterways, as it is very toxic to aquatic life.[1][6]
- Empty Containers: Decontaminate empty containers before disposal. Even empty containers may retain flammable and hazardous residues.[7]

IV. Emergency Protocols

A. Spills:

- Minor Spills:
 - Remove all ignition sources.[7]
 - Ventilate the area.
 - Wear appropriate PPE.
 - Contain the spill using an absorbent material like sand, diatomaceous earth, or a universal binding agent.[3][8]
 - Collect the absorbed material into a sealed container for hazardous waste disposal.
- Major Spills:
 - Evacuate the area immediately.
 - Alert emergency responders.
 - Isolate the spill and prevent entry into drains and waterways.[3]

B. Fire:

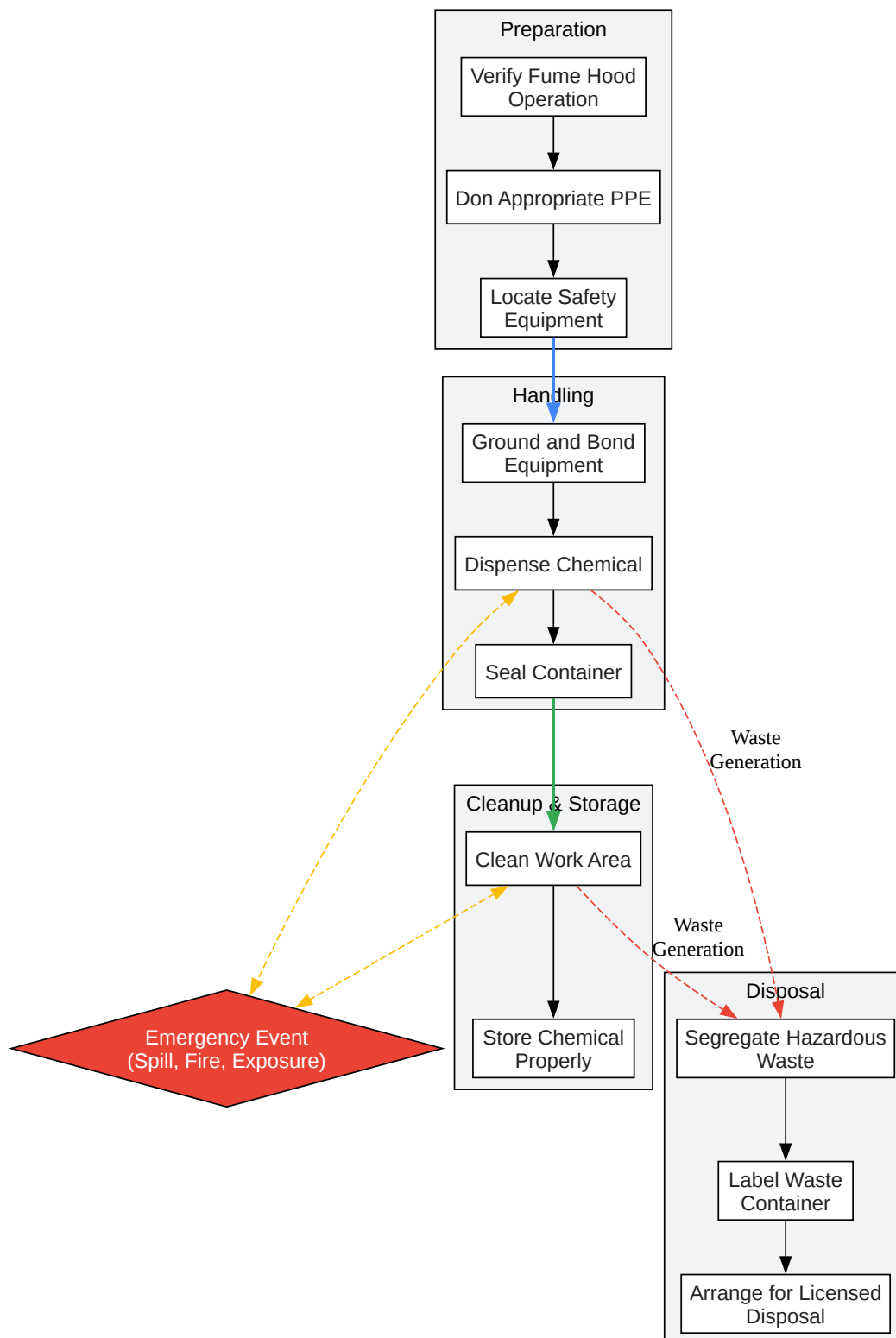
- Extinguishing Media: Use dry chemical, CO₂, or alcohol-resistant foam extinguishers.[1][9] Water may be ineffective but can be used to cool fire-exposed containers.[1][9]
- Firefighter Precautions: Firefighters should wear self-contained breathing apparatus (SCBA). [1]

C. First Aid:

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Skin Contact: Immediately flush the skin with plenty of soap and water for at least 15 minutes.^[9] Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.^[9] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.^[6]

Safe Handling Workflow for (2-Methylbutyl)cyclohexane

Safe Handling Workflow for (2-Methylbutyl)cyclohexane



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Caption: Workflow for the safe handling of **(2-Methylbutyl)cyclohexane**.

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